

# Solubility of 5-Methylpyridin-2(1H)-one in Organic Solvents: A Technical Guide

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Compound of Interest		
Compound Name:	5-Methylpyridin-2(1H)-one	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **5-Methylpyridin-2(1H)-one**, a crucial parameter for its application in pharmaceutical and chemical research. This document details available solubility data, outlines experimental protocols for its determination, and presents a logical workflow for solubility studies.

## Introduction to 5-Methylpyridin-2(1H)-one and its Solubility

**5-Methylpyridin-2(1H)-one**, also known as 5-methyl-2-pyridone, is a heterocyclic organic compound with a molecular formula of C<sub>6</sub>H<sub>7</sub>NO. Its structure, featuring both a pyridine ring and a ketone group, allows for tautomerism between the lactam (pyridinone) and lactim (hydroxypyridine) forms. This property, along with the presence of a methyl group, influences its polarity and, consequently, its solubility in various solvents. The solubility of an active pharmaceutical ingredient (API) like **5-Methylpyridin-2(1H)-one** is a critical factor in drug development, impacting its bioavailability, formulation, and purification processes.

## **Solubility Data**

A thorough review of available literature indicates a general qualitative understanding of the solubility of **5-Methylpyridin-2(1H)-one**. However, extensive quantitative data, particularly in a



range of organic solvents at varying temperatures, is not widely published. The available information is summarized below.

Table 1: Summary of 5-Methylpyridin-2(1H)-one Solubility

Solvent	Temperature (°C)	Solubility	Data Type
Water	25	40 g/L	Calculated
Ethanol	Not Specified	Soluble	Qualitative
Acetone	Not Specified	Soluble	Qualitative
Methanol	Not Specified	Slightly Soluble	Qualitative
Dimethyl Sulfoxide (DMSO)	Not Specified	Slightly Soluble	Qualitative

It is noted that the 2-hydroxy-5-methylpyridine tautomer is favored in non-polar solvents, which may suggest a higher solubility of this form in such solvents. Conversely, the 5-methyl-2(1H)-pyridone form is predominant in polar solvents.

## **Experimental Protocols for Solubility Determination**

Accurate determination of solubility is essential for process development and formulation. The following are detailed methodologies for key experiments to quantify the solubility of **5-Methylpyridin-2(1H)-one**.

### Isothermal Saturation (Shake-Flask) Method

The isothermal saturation method, commonly known as the shake-flask method, is a widely accepted technique for determining the equilibrium solubility of a solid in a solvent.

Principle: An excess amount of the solid solute is equilibrated with a known volume of the solvent at a constant temperature until the solution is saturated. The concentration of the solute in the saturated solution is then determined analytically.

Apparatus:



- Constant temperature water bath or incubator with shaking capabilities
- · Glass vials or flasks with airtight seals
- Analytical balance
- Filtration device (e.g., syringe filters with appropriate membrane)
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

#### Procedure:

- Add an excess amount of 5-Methylpyridin-2(1H)-one to a series of vials, ensuring that undissolved solid will be present at equilibrium.
- Pipette a precise volume of the desired organic solvent into each vial.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C, 37 °C).
- Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. The time to reach equilibrium should be established by taking measurements at different time points until the concentration remains constant.
- After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a membrane filter (e.g., 0.45 μm PTFE) to remove any undissolved solid particles.
- Dilute the filtrate with a suitable solvent to a concentration within the analytical instrument's linear range.



- Analyze the concentration of 5-Methylpyridin-2(1H)-one in the diluted filtrate using a
  validated analytical method (e.g., UV-Vis spectrophotometry at a predetermined λmax or
  HPLC).
- Calculate the original concentration in the saturated solution, taking into account the dilution factor. The solubility can be expressed in various units, such as mg/mL, g/100g, or mole fraction.

#### **Gravimetric Method**

The gravimetric method is a straightforward and reliable technique for determining solubility, particularly when the solute is non-volatile.

Principle: A known volume of a saturated solution is evaporated to dryness, and the mass of the remaining solid solute is measured.

#### Apparatus:

- Constant temperature water bath or incubator
- Glass vials or flasks with airtight seals
- Analytical balance
- Volumetric pipette
- Evaporating dish or weighing boat
- Oven

#### Procedure:

- Prepare a saturated solution of 5-Methylpyridin-2(1H)-one in the desired organic solvent using the equilibration steps described in the isothermal saturation method (Section 3.1, steps 1-6).
- Accurately weigh a clean, dry evaporating dish (W<sub>1</sub>).

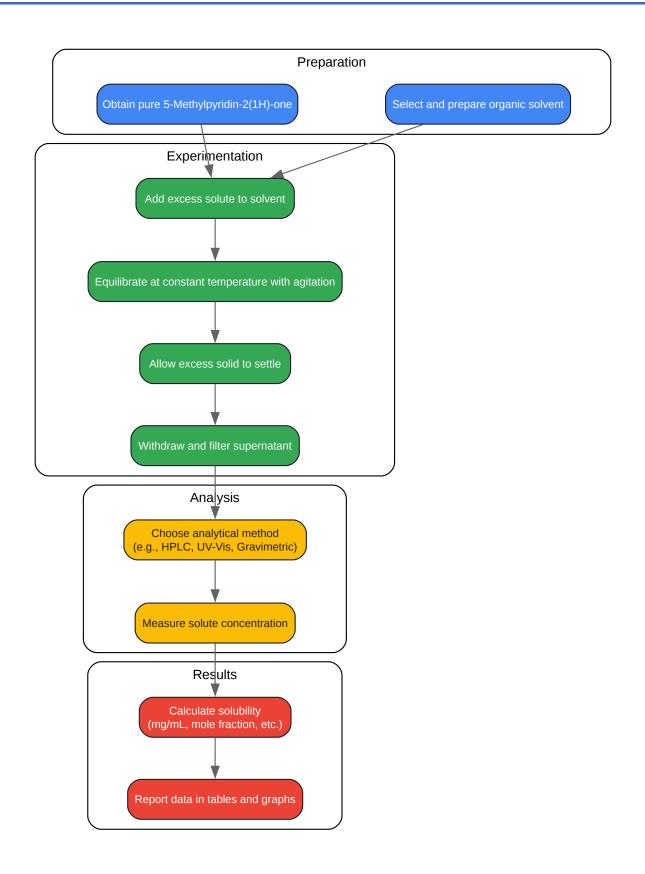


- Carefully pipette a precise volume of the clear, saturated supernatant into the pre-weighed evaporating dish.
- Weigh the evaporating dish containing the solution (W2).
- Place the evaporating dish in an oven at a temperature sufficient to evaporate the solvent
  without decomposing the solute. The temperature should be below the boiling point of the
  solute and appropriate for the solvent used.
- Once the solvent has completely evaporated, cool the dish in a desiccator to room temperature.
- Weigh the evaporating dish with the dry solid residue (W₃).
- Repeat the drying and weighing steps until a constant weight is achieved.
- Calculate the solubility using the following formulas:
  - Mass of solute = W₃ W₁
  - Mass of solvent = W₂ W₃
  - Solubility (g/100g of solvent) = [(W<sub>3</sub> W<sub>1</sub>) / (W<sub>2</sub> W<sub>3</sub>)] \* 100

## **Experimental Workflow and Logical Relationships**

The following diagram illustrates the general workflow for determining the solubility of **5-Methylpyridin-2(1H)-one**.





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Caption: Experimental workflow for solubility determination.







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